

IUPAC name and synonyms for 4,6-Dichloro-2-phenylquinazoline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4,6-Dichloro-2-phenylquinazoline

Cat. No.: B1605665

[Get Quote](#)

An In-depth Technical Guide to **4,6-Dichloro-2-phenylquinazoline**: Synthesis, Properties, and Applications in Drug Discovery

Authored by: Gemini, Senior Application Scientist

Date: January 7, 2026

Abstract

This technical guide provides a comprehensive scientific overview of **4,6-Dichloro-2-phenylquinazoline**, a heterocyclic compound built upon the privileged quinazoline scaffold. The quinazoline core is a cornerstone in medicinal chemistry, forming the structural basis for numerous therapeutic agents, particularly in oncology.^{[1][2][3]} This document details the chemical identity, physicochemical properties, a plausible synthetic pathway, and the prospective applications of **4,6-Dichloro-2-phenylquinazoline** for professionals in chemical research and drug development. By synthesizing data from structurally analogous compounds, this guide offers field-proven insights into its potential as a valuable building block for novel therapeutic agents.

Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and properties is fundamental for all subsequent research and development activities, from synthesis to biological screening.

Nomenclature and Structure

The unambiguous identification of **4,6-Dichloro-2-phenylquinazoline** is established through its standardized nomenclature and structural representation.

- IUPAC Name: **4,6-Dichloro-2-phenylquinazoline**
- CAS Number: 54665-93-9[4][5]
- Molecular Formula: C₁₄H₈Cl₂N₂[5]
- Synonyms: While less common, this compound may be referred to in databases simply by its CAS number or as a derivative within the quinazoline class.

The molecular structure features a phenyl group at position 2 and chlorine atoms at positions 4 and 6 of the core quinazoline ring system. The chlorine at position 4 is particularly significant as it provides a reactive site for nucleophilic substitution, a key step in the diversification of this scaffold for drug discovery programs.

Caption: Chemical structure of **4,6-Dichloro-2-phenylquinazoline**.

Physicochemical Data

The physicochemical properties are critical for determining appropriate solvents, storage conditions, and analytical methods. The data presented below is consolidated from chemical supplier databases.

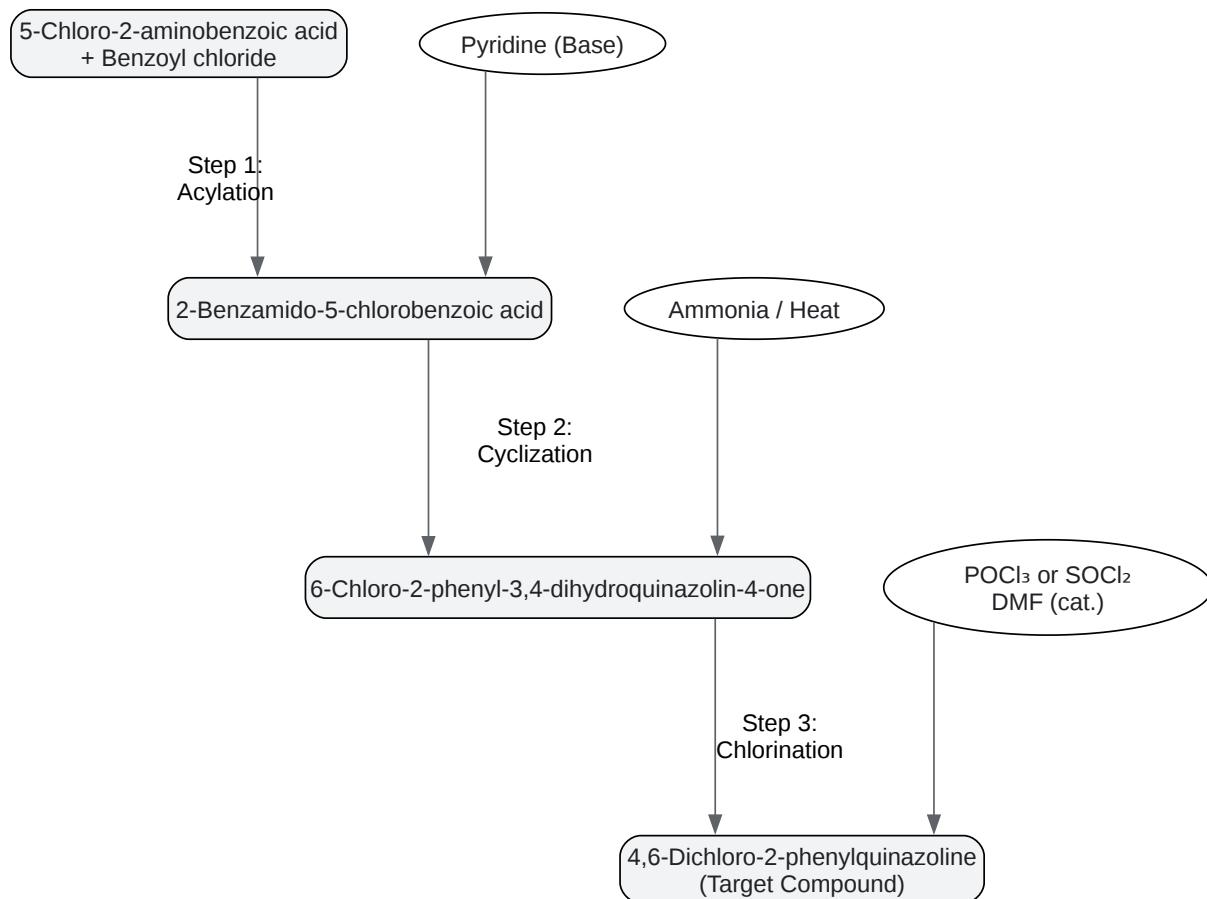
Property	Value	Source
Molecular Weight	275.13 g/mol	[5]
Appearance	Solid (Predicted)	[6]
Boiling Point	326.5±42.0 °C (Predicted)	[7]
Density	1.441±0.06 g/cm ³ (Predicted)	[7]
Storage Conditions	2-8°C, Sealed in dry environment	[5][6]

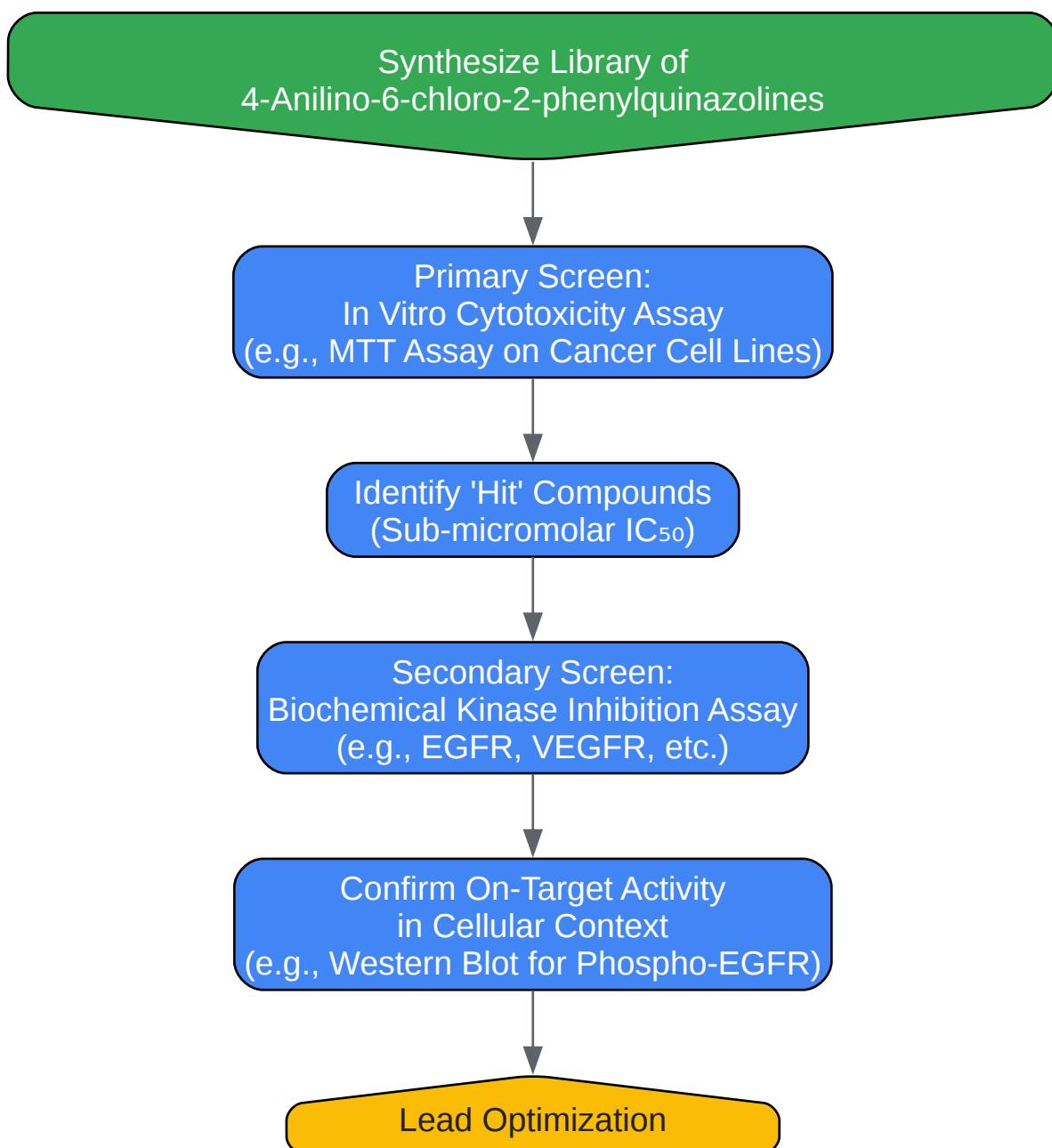
Synthesis and Mechanistic Insights

While a specific, peer-reviewed protocol for the synthesis of 54665-93-9 is not readily available, a robust and plausible synthetic route can be designed based on established quinazoline chemistry. The proposed workflow leverages common and reliable transformations familiar to medicinal chemists.

Conceptual Synthesis Workflow

The synthesis logically proceeds in two key stages: formation of the 6-chloro-2-phenyl-4-quinazolone intermediate, followed by chlorination to yield the final product. This approach is adapted from synthetic routes for analogous dichloro-quinazoline and dichloro-quinoline derivatives.^{[8][9][10]}





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. benchchem.com [benchchem.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. 54665-93-9|4,6-Dichloro-2-phenylquinazoline|BLD Pharm [bldpharm.com]
- 5. 4,6-DICHLORO-2-PHENYL-QUINAZOLINE CAS#: 54665-93-9 [m.chemicalbook.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- 7. 4,6-DICHLORO-2-(2-FLUORO-PHENYL)-QUINAZOLINE CAS#: 885277-47-4 [amp.chemicalbook.com]
- 8. prepchem.com [prepchem.com]
- 9. mdpi.com [mdpi.com]
- 10. New 2,4-bis[(substituted-aminomethyl)phenyl]phenylquinazoline and 2,4-bis[(substituted-aminomethyl)phenyl]phenylquinoline Derivatives: Synthesis and Biological Evaluation as Novel Anticancer Agents by Targeting G-Quadruplex - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [IUPAC name and synonyms for 4,6-Dichloro-2-phenylquinazoline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1605665#iupac-name-and-synonyms-for-4-6-dichloro-2-phenylquinazoline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com